

Introduction: The Significance of Methyl 2-(trifluoromethyl)nicotinate

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Compound of Interest

Compound Name: **Methyl 2-(trifluoromethyl)nicotinate**

Cat. No.: **B163087**

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Methyl 2-(trifluoromethyl)nicotinate (CAS No. 136483-17-5) is a fluorinated heterocyclic compound of significant interest in medicinal chemistry and materials science. The incorporation of a trifluoromethyl (-CF₃) group onto the pyridine ring dramatically alters the electronic properties, lipophilicity, and metabolic stability of the molecule compared to its non-fluorinated analogue. These modifications are crucial in the design of novel pharmaceuticals and functional materials. Accurate characterization of the compound's physical properties is a foundational requirement for its application in any field, governing its behavior in reaction mixtures, formulation processes, and biological systems.

This guide provides a curated summary of its key physicochemical properties, detailed protocols for their experimental verification, and an overview of the spectroscopic techniques essential for its structural confirmation.

Core Physicochemical Properties

The fundamental physical constants of a compound are critical for its handling, purification, and application. The properties of **Methyl 2-(trifluoromethyl)nicotinate** are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₆ F ₃ NO ₂	[1][2]
Molecular Weight	205.13 g/mol	[1][2]
Boiling Point	216.7°C (at 760 mmHg)	[1][3]
Density	1.331 g/cm ³	[1][3]
Flash Point	84.8°C	[3]
Appearance	Colorless liquid	[3]
pKa (Predicted)	-0.78 ± 0.22	[4]

Experimental Determination of Physical Properties

The following sections detail robust, self-validating protocols for determining the key physical properties of **Methyl 2-(trifluoromethyl)nicotinate**. The causality behind experimental choices is explained to ensure methodological integrity.

Determination of Boiling Point via Simple Distillation

The boiling point is a fundamental property that indicates purity and is essential for designing purification protocols.[5] Simple distillation is the standard method for determining the boiling point of a liquid compound.[5]

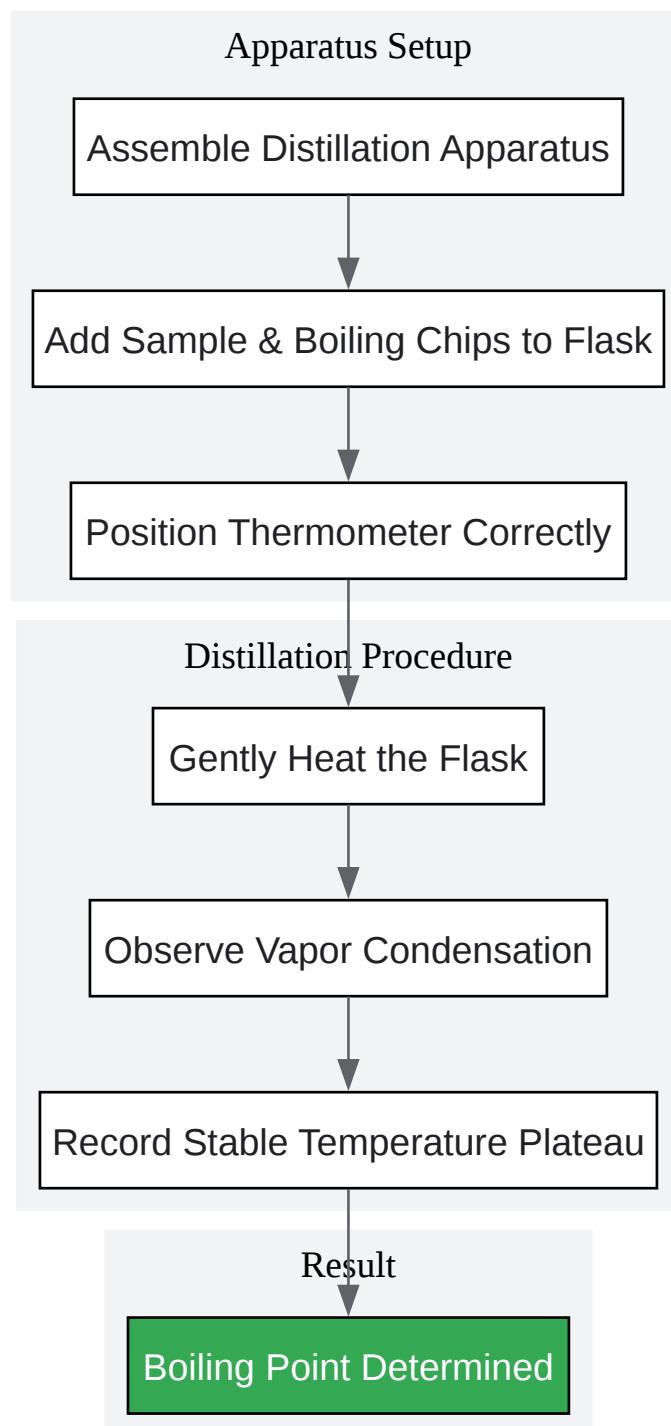
Causality: A pure liquid has a distinct, sharp boiling point at a given pressure. The temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure is its boiling point. During distillation, this is observed as a stable temperature plateau on the thermometer as the vapor condenses.[5]

Step-by-Step Protocol:

- **Apparatus Assembly:** Assemble a simple distillation apparatus in a fume hood, consisting of a round-bottom flask, a Claisen adapter, a thermometer with the bulb positioned just below the side arm leading to the condenser, a water-cooled condenser, and a receiving flask.[5]

- Sample Preparation: Place approximately 10-15 mL of **Methyl 2-(trifluoromethyl)nicotinate** and a few boiling chips into the round-bottom flask.
- Heating: Begin gently heating the flask using a heating mantle. Ensure a slow, steady heating rate to avoid bumping and to establish a clear equilibrium between the liquid and vapor phases.
- Temperature Reading: Record the temperature when the first drop of distillate is collected in the receiving flask. Continue monitoring the temperature.
- Boiling Range: The temperature should remain constant as the vapor continuously bathes the thermometer bulb. Record this stable temperature as the boiling point. A narrow boiling range (1-2°C) is indicative of a pure compound.
- Completion: Stop the distillation before the flask runs dry to prevent the formation of potentially explosive peroxides and damage to the glassware.^[5]

Workflow Visualization:



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Caption: Workflow for Boiling Point Determination.

Determination of Density

Density is an intrinsic property that can be used for substance identification and to assess purity.^[6] It is defined as mass per unit volume.

Causality: The density of a substance is dependent on temperature; therefore, accurate measurement requires precise temperature control. A pycnometer (specific gravity bottle) is used for high-precision measurements, but a graduated cylinder and analytical balance provide a reliable estimate for routine lab work.

Step-by-Step Protocol (using Graduated Cylinder):

- Mass of Cylinder: Place a clean, dry 10 mL graduated cylinder on an analytical balance and tare its mass.
- Volume Measurement: Carefully add **Methyl 2-(trifluoromethyl)nicotinate** to the graduated cylinder until the bottom of the meniscus is exactly on the 5.0 mL mark.
- Mass of Sample: Record the mass of the graduated cylinder with the sample.
- Calculation:
 - Mass of sample = (Mass of cylinder + sample) - Mass of cylinder.
 - Density = Mass of sample / Volume of sample (5.0 mL).
- Temperature: Record the ambient temperature at which the measurement was performed. For higher accuracy, perform the measurement in a temperature-controlled water bath.

Qualitative Solubility Assessment

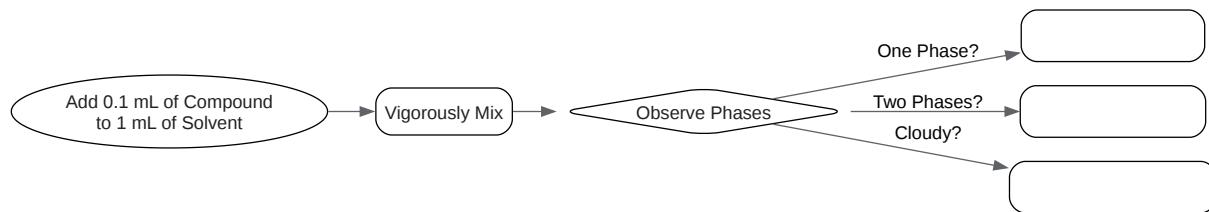
Understanding a compound's solubility is critical for choosing appropriate solvents for reactions, purification (e.g., recrystallization, chromatography), and formulation.^[7] The principle of "like dissolves like" is the guiding concept.^[7]

Causality: Polar solvents tend to dissolve polar solutes, and nonpolar solvents dissolve nonpolar solutes. By testing solubility in a range of solvents with varying polarities, a solubility profile can be established.

Step-by-Step Protocol:

- Solvent Selection: Prepare a set of test tubes, each containing 1 mL of a different solvent (e.g., water (polar, protic), ethanol (polar, protic), dichloromethane (polar, aprotic), and hexane (nonpolar)).
- Sample Addition: To each test tube, add approximately 0.1 mL of **Methyl 2-(trifluoromethyl)nicotinate**.
- Observation: Vigorously mix each tube. Observe whether the compound is fully miscible (forms a single, clear phase), partially soluble (solution becomes cloudy or some undissolved material remains), or insoluble (two distinct layers are present).^[8]
- Record: Record the observations for each solvent to build a qualitative solubility profile.

Workflow Visualization:



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Caption: Decision tree for qualitative solubility testing.

Spectroscopic and Analytical Characterization

While physical properties define a compound's bulk behavior, spectroscopic methods are required to confirm its molecular structure.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: This is the most powerful tool for elucidating the structure of organic compounds. For **Methyl 2-(trifluoromethyl)nicotinate**, ¹H NMR would show signals for the aromatic protons and the methyl ester protons. ¹³C NMR

would confirm the number of unique carbon atoms. Crucially, ^{19}F NMR is used to analyze the trifluoromethyl group, providing a distinct signal that confirms its presence.[9]

- Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the functional groups present in a molecule. The spectrum of this compound would be expected to show strong absorption bands for the C=O stretch of the ester (around $1720\text{-}1740\text{ cm}^{-1}$), C-O stretches (around $1200\text{-}1300\text{ cm}^{-1}$), aromatic C=C stretches, and strong C-F stretches.[10]
- Mass Spectrometry (MS): This technique provides the molecular weight of the compound by measuring its mass-to-charge ratio, serving as a final confirmation of its identity.[11]

Safety and Handling

Based on data for structurally related compounds, **Methyl 2-(trifluoromethyl)nicotinate** should be handled with appropriate care.[12][13]

- Personal Protective Equipment (PPE): Always wear chemical splash goggles, gloves, and a lab coat.[14]
- Handling: Work in a well-ventilated fume hood to avoid inhalation of vapors.[12] Avoid contact with skin and eyes.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.[4] Keep the container tightly sealed.
- Spills: In case of a spill, absorb with an inert material and dispose of it as hazardous waste. Ensure the area is well-ventilated.

Conclusion

This guide has detailed the essential physical properties of **Methyl 2-(trifluoromethyl)nicotinate** and provided the experimental and theoretical framework necessary for their verification. The accurate determination of properties such as boiling point, density, and solubility is not merely an academic exercise; it is a critical component of process development, quality control, and successful application in scientific research. By integrating these robust methodologies, researchers can ensure the integrity of their materials and the reproducibility of their results.

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